Preventing leaching of 2-Hydroxy-4-(2-hydroxyethoxy)benzophenone from plastics

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Compound of Interest

Compound Name:	*2-Hydroxy-4-(2-hydroxyethoxy)benzophenone*
CAS No.:	*16909-78-7*
Cat. No.:	*B102802*

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Technical Support Center: Control of UV-284 Leaching

Topic: Preventing Leaching of **2-Hydroxy-4-(2-hydroxyethoxy)benzophenone** (UV-284) from Plastics

Document ID: TSC-EL-284-01 | Status: Active | Audience: E&L Scientists, formulation Engineers[1]

Introduction: The Migration Challenge

You are likely accessing this guide because you have detected an unexpected peak in your extractables/leachables (E&L) profile or are designing a container closure system (CCS) requiring high UV protection with minimal migration.

2-Hydroxy-4-(2-hydroxyethoxy)benzophenone (CAS: 16909-78-7), commonly known as UV-284, is a benzophenone-type UV absorber.[1] Unlike simple benzophenone, the hydroxyethoxy

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tail increases its polarity/compatibility with certain polymers, but it remains a non-covalently bonded additive in standard formulations.[1] This makes it susceptible to migration—diffusing out of the polymer matrix and into your drug product, particularly in lipophilic or alcohol-based formulations.

This guide provides the diagnostic criteria to confirm its presence and the engineering protocols to eliminate it.

Module 1: Diagnostic & Detection

Is that peak actually UV-284?

Before altering your manufacturing process, you must confirm the identity of the leachable. Benzophenones share similar fragmentation patterns; specificity is key.[1]

Troubleshooting FAQ: Identification

Q: I see a peak at m/z 259 in positive mode. Is it UV-284? A: Likely, but you must rule out isomers.[1] UV-284 has a molecular weight of 258.27 Da.[1]

- LC-MS Signature: Look for the protonated molecular ion

  .

- Key Fragments (MS/MS):
  - m/z 137: Characteristic benzoyl cation (

    ), common to all benzophenones.[1]
  - m/z 213: Loss of the ethoxy chain (specific to hydroxyethoxy derivatives).
- UV Spectrum: Maxima at ~285 nm and ~325 nm.

Q: Why does it leach into my Polysorbate 80 formulation but not my saline buffer? A: This is governed by the partition coefficient (

). UV-284 has a LogP of approx 3.[1]0. It is lipophilic.[1]

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- Mechanism: Surfactants like Polysorbate 80 form micelles that solubilize hydrophobic additives, effectively "stripping" them from the plastic surface.[1] Saline lacks this thermodynamic drive.[1]

Data Summary: UV-284 Physicochemical Profile

Property	Value	Implication for Leaching
Molecular Weight	258.27 g/mol	Low MW facilitates rapid diffusion (Fickian transport).[1]
LogP (Octanol/Water)	~3.0	High affinity for lipid emulsions, creams, and surfactant solutions.[1]
Melting Point	46–49 °C	Low MP means higher mobility at elevated storage temperatures.[1]
Solubility	Insoluble in water; Soluble in Methanol, Ethanol	High risk of leaching in alcohol-based sterilizing steps.[1]

Module 2: Mitigation Strategies

How do I stop the leaching?

If detection is positive, you must alter the material thermodynamics.[1] We categorize solutions into Passive (Process) and Active (Chemistry) controls.

Strategy A: Covalent Grafting (The "Silver Bullet")

The most effective way to prevent leaching is to chemically bond the UV absorber to the polymer backbone. This changes the additive from a "solute" to a "pendant group."

The Protocol: Use Reactive Extrusion. Instead of physically blending UV-284, use a benzophenone derivative containing a reactive vinyl or acrylate group (e.g., 4-allyloxy-2-hydroxybenzophenone) during the polymerization or compounding phase.[1]

- Result: The UV absorber becomes part of the polymer chain.[2]

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- Diffusion Coefficient: Drops to effectively zero.

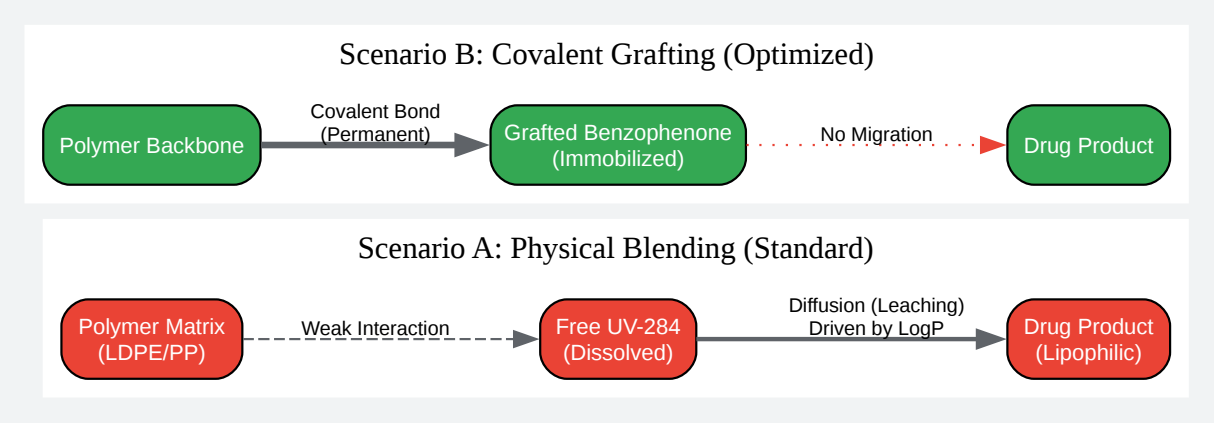
Strategy B: Surface Barrier Technology

If you cannot change the base polymer, apply an internal barrier.[1]

- SiO2 Plasma Coating (PECVD): A 50–100 nm layer of glass-like SiO2 prevents organic molecules from migrating into the solution.
- Fluorination: Surface fluorination increases surface energy and density, creating a "crust" that retards diffusion.[1]

Visualizing the Solution

The following diagram illustrates the difference between standard physical blending (leaching-prone) and covalent grafting.



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Caption: Comparison of migration pathways. Scenario A allows free diffusion.[1] Scenario B locks the stabilizer to the backbone.

Module 3: Regulatory & Safety Assessments

Is the level I found toxic?

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Benzophenones are under scrutiny for potential endocrine disruption (estrogenic activity). You must perform a toxicological risk assessment (TRA).

Step-by-Step Risk Calculation

Do not rely on generic "safe" lists. Follow USP <1663> and ISO 10993-17.[1]

- Calculate the AET (Analytical Evaluation Threshold):
  - SCT (Safety Concern Threshold): Typically 0.15 µ g/day (for genotoxic) or 1.5 µ g/day (general toxicity).
  - D: Doses per container.
  - V: Volume of formulation in container.
- Compare to PDE (Permitted Daily Exposure): If your specific migration exceeds the AET, derive a PDE based on NOAEL (No Observed Adverse Effect Level) data from literature.
  - Note: Benzophenone-3 (closely related) has known endocrine concerns.[1] Regulators may apply read-across toxicology if specific UV-284 data is sparse.[1]

Module 4: Experimental Protocols

Protocol: Simulated Leaching Study (Worst-Case)

Use this to validate your material selection.[1]

Reagents:

- Extraction Solvent A: 50% Ethanol/Water (Simulates aqueous/alcohol drugs).
- Extraction Solvent B: IPA/Hexane (Simulates lipids - Aggressive).[1]
- Internal Standard: Benzophenone-d10.[1][3]

Workflow:

- Sample Prep: Cut polymer into 1 cm x 5 cm strips. Calculate total surface area (

).[1]

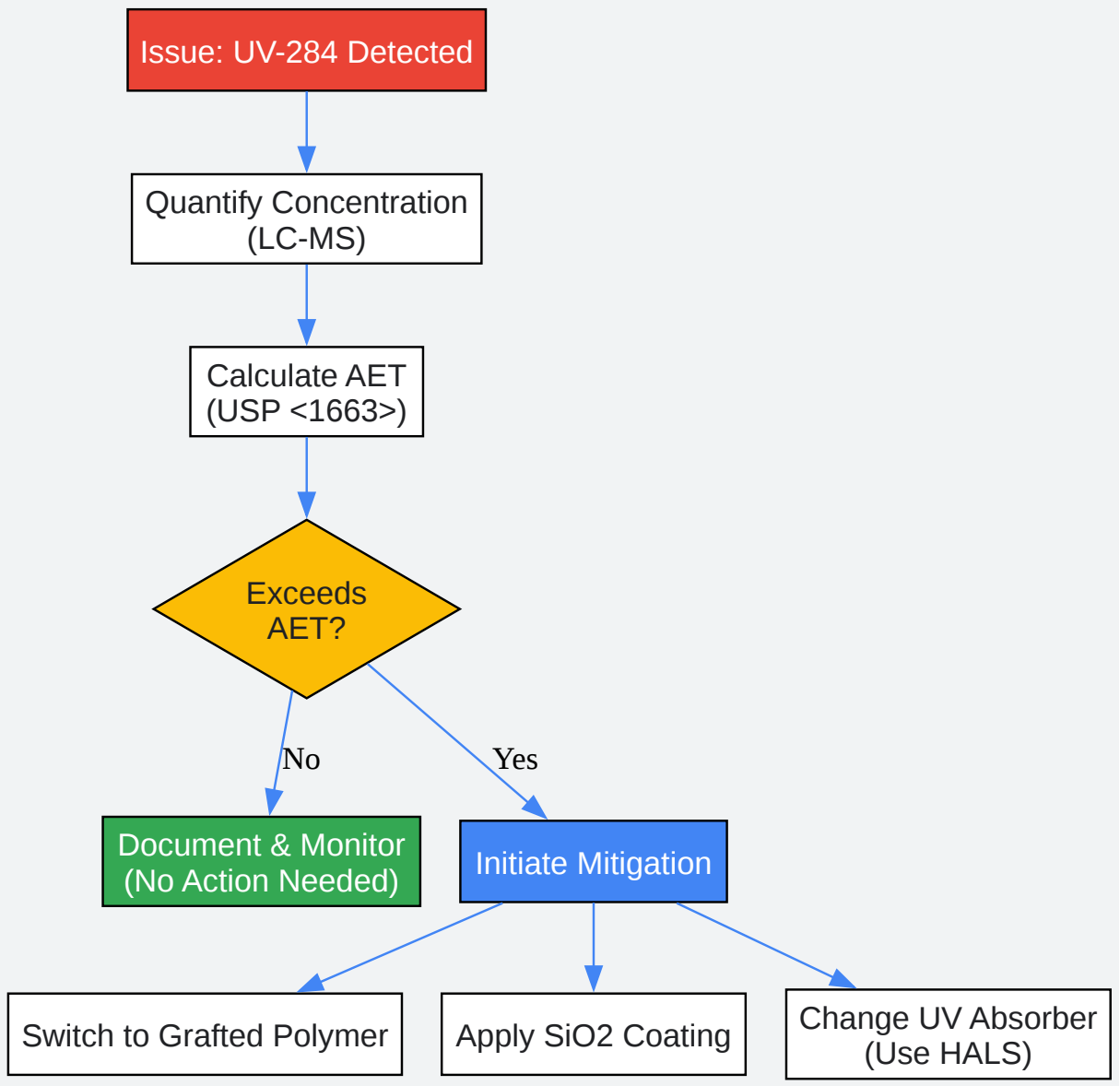
- Contact: Immerse strips in solvent (Ratio: 6

  plastic per 1 mL solvent).
- Stress: Incubate at 50°C for 72 hours (Accelerated Aging).
- Analysis:
  - Filter aliquot (0.2 µm PTFE).
  - Inject into UHPLC-MS/MS (C18 Column, Gradient Water/Acetonitrile + 0.1% Formic Acid).
- Quantification: Calculate mass leached per surface area (

).

Troubleshooting Workflow Diagram

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Caption: Decision tree for managing extractables. If levels exceed the AET, engineering controls (Action 1-3) are mandatory.

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